

"2,3-Dimethyl-1,4-dinitrobenzene" solubility data

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Compound of Interest

Compound Name: 2,3-Dimethyl-1,4-dinitrobenzene

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Technical Guide: 2,3-Dimethyl-1,4-dinitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3-Dimethyl-1,4-dinitrobenzene**, with a focus on its synthesis and physicochemical properties. Due to a lack of available experimental data, this guide also highlights the current data gap regarding the quantitative solubility of this compound.

Physicochemical Properties

2,3-Dimethyl-1,4-dinitrobenzene is an organic compound with the chemical formula $C_8H_8N_2O_4$.^[1] It is also known by other names such as 3,6-Dinitro-1,2-xylene.^[1]

Property	Value	Source
Molecular Weight	196.16 g/mol	[1]
Molecular Formula	C ₈ H ₈ N ₂ O ₄	[1]
IUPAC Name	2,3-dimethyl-1,4-dinitrobenzene	[1]
CAS Number	70605-73-1	[2]
Synonyms	3,6-Dinitro-o-xylene	[1]

Solubility Data

As of the latest literature review, specific quantitative solubility data for **2,3-Dimethyl-1,4-dinitrobenzene** in various solvents at different temperatures is not readily available in published scientific literature. The compound is expected to be soluble in common organic solvents, a characteristic typical for dinitroaromatic compounds.[3][4] However, without experimental determination, precise solubility values cannot be provided.

For context, related dinitrobenzene compounds exhibit the following general solubility behaviors:

- 1,4-Dinitrobenzene: Sparingly soluble in water (approximately 0.01 g/100 mL at 25 °C), but soluble in organic solvents like ethanol, acetone, and chloroform.
- 1,3-Dinitrobenzene: Soluble in organic solvents.[5]

It is important to note that these are different isomers and their solubility characteristics may not be directly extrapolated to **2,3-Dimethyl-1,4-dinitrobenzene**. The development of any process involving this compound would necessitate experimental determination of its solubility in the relevant solvent systems.

Experimental Protocols

Synthesis of 2,3-Dimethyl-1,4-dinitrobenzene

2,3-Dimethyl-1,4-dinitrobenzene is typically synthesized as a by-product during the nitration of o-xylene.[6] The primary products of this reaction are usually 3-nitro-o-xylene and 4-nitro-o-xylene. Further nitration of the initial mononitrated products can lead to the formation of various dinitro-xylene isomers, including **2,3-Dimethyl-1,4-dinitrobenzene**.

A general procedure for the nitration of xylene to obtain dinitro-xylenes is as follows. It is important to note that this is a generalized protocol and may require optimization for the selective synthesis or isolation of **2,3-Dimethyl-1,4-dinitrobenzene**.

Materials:

- p-Xylene (or o-xylene for the synthesis of related isomers)
- Concentrated Nitric Acid
- Concentrated Sulfuric Acid
- Crushed Ice
- Aqueous Sodium Bicarbonate
- Glacial Acetic Acid (for recrystallization)
- Methanol (for washing)

Procedure:

- Preparation of the Nitrating Mixture: Carefully add concentrated sulfuric acid to concentrated nitric acid in a flask, while cooling the mixture in an ice bath.
- Nitration Reaction: Slowly add p-xylene to the nitrating mixture dropwise, maintaining a controlled temperature. The reaction to produce dinitro-p-xylene is typically carried out at a higher temperature (e.g., 80°C) than the initial mononitration.[7]
- Quenching: After the reaction is complete, pour the reaction mixture onto crushed ice. This will cause the crude product to precipitate.

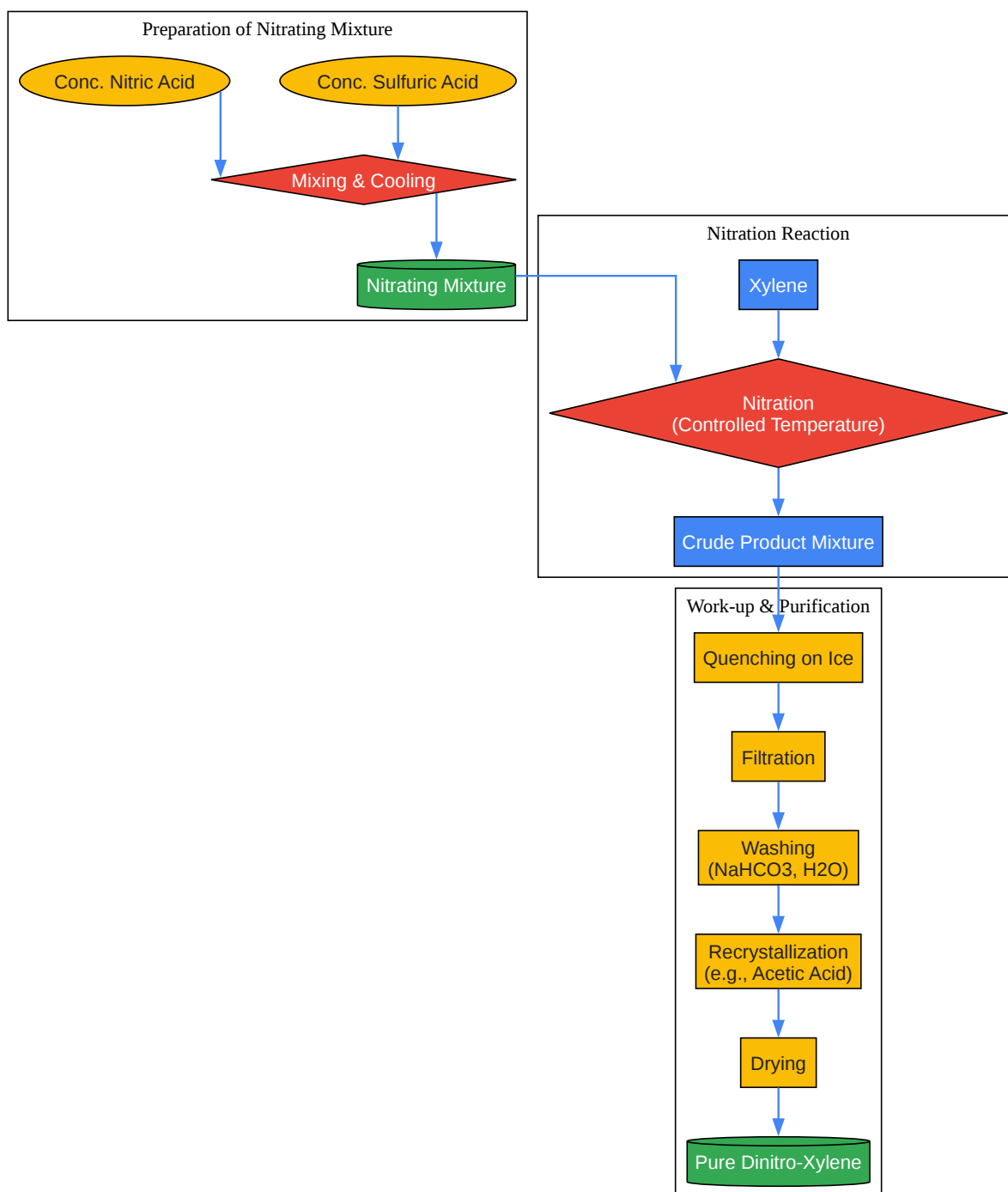
- Filtration and Washing: Filter the precipitate and wash it with a dilute aqueous solution of sodium bicarbonate to neutralize any remaining acid, followed by washing with water.[\[7\]](#)
- Recrystallization: The crude product can be purified by recrystallization from a suitable solvent, such as glacial acetic acid.[\[7\]](#)
- Final Washing and Drying: Wash the recrystallized product with methanol and dry it under a vacuum.[\[7\]](#)

Note: The nitration of xylenes can produce a mixture of isomers. The separation of these isomers can be challenging and may require techniques like fractional crystallization. For instance, in the synthesis of dinitro-p-xylenes, the 2,6-isomer can be separated from the 2,3-isomer based on its lower solubility in cold ethyl alcohol.[\[7\]](#)

Visualizations

Experimental Workflow for the Synthesis of Dinitro-Xylenes

The following diagram illustrates a typical workflow for the synthesis of dinitro-xylenes via the nitration of xylene.



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Caption: A generalized workflow for the synthesis of dinitro-xylenes.

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